Application Note: Scalable Synthesis of 5-Nitro-3-isoquinolinecarboxylic acid

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Compound of Interest	
Compound Name:	*5-Nitro-3-isoquinolinecarboxylic acid*
CAS No.:	*80066-72-4*
Cat. No.:	*B8532909*

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Abstract

This application note details a robust, scalable synthetic route for **5-Nitro-3-isoquinolinecarboxylic acid** (CAS: 105728-39-6 derivatives), a critical intermediate in the development of HIF prolyl hydroxylase inhibitors and other isoquinoline-based therapeutics. Unlike low-yielding direct functionalization of 5-nitroisoquinoline, this protocol utilizes a "Construct-Aromatize-Nitrate" strategy. The pathway begins with cost-effective L-phenylalanine to form the tetrahydroisoquinoline core (Tic), followed by oxidative aromatization and highly regioselective nitration. This method offers superior scalability (>100g), safety profile, and purification efficiency compared to traditional electrophilic substitution routes.

Retrosynthetic Analysis & Strategy

The synthesis addresses two main challenges: constructing the isoquinoline core with a C3-carboxyl group and installing the nitro group at the C5 position with high regioselectivity.

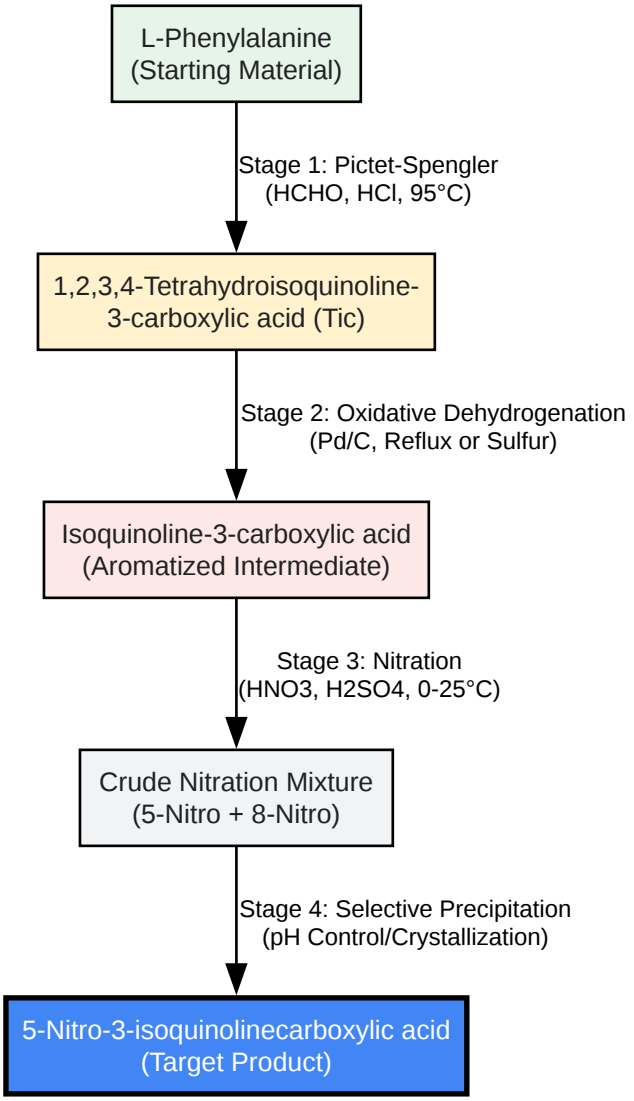
- Challenge 1: C3-Functionalization. Direct carboxylation of isoquinoline at C3 is difficult. Therefore, the C3-carboxyl group is established early via the Pictet-Spengler reaction of

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phenylalanine.

- Challenge 2: Regioselectivity. Nitration of the isoquinoline core typically yields a mixture of 5- and 8-nitro isomers. However, the protonated isoquinoline species directs electrophilic attack to the 5-position (kinetic product) and 8-position. Under optimized acidic conditions, the 5-nitro isomer precipitates preferentially, allowing for high-yield isolation without chromatography.

Synthesis Workflow (Graphviz)



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Figure 1: Strategic workflow for the synthesis of **5-Nitro-3-isoquinolinecarboxylic acid**.

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Detailed Experimental Protocol

Stage 1: Synthesis of 1,2,3,4-Tetrahydroisoquinoline-3-carboxylic acid (Tic)

This step constructs the heterocyclic ring using the "Pictet-Spengler" cyclization. It is highly scalable and uses water as the primary solvent.

- Reagents: L-Phenylalanine (1.0 equiv), Formaldehyde (37% aq., 1.5 equiv), Concentrated HCl (excess).
- Mechanism: Acid-catalyzed condensation of the amine with formaldehyde to form an iminium ion, followed by intramolecular electrophilic aromatic substitution.

Protocol:

- Charge a glass-lined reactor with L-Phenylalanine (165 g, 1.0 mol) and Concentrated HCl (1.0 L).
- Heat the suspension to 50°C until a clear solution forms.
- Add Formaldehyde (37% aq.) (120 mL, 1.5 mol) dropwise over 30 minutes. Caution: Exothermic.
- Heat the mixture to 95°C and stir for 4–6 hours.
- Cool the reaction to 0–5°C. The product (Tic hydrochloride) will precipitate as a white solid.
- Filtration: Filter the solid and wash with ice-cold acetone (2 x 200 mL) to remove excess formaldehyde.
- Drying: Dry under vacuum at 50°C.
    - Yield: ~85-90% (as HCl salt).
    - Checkpoint: 1H NMR should show the disappearance of aromatic protons ortho to the alkyl chain and the appearance of the methylene bridge singlet at ~4.3 ppm.

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Stage 2: Aromatization to Isoquinoline-3-carboxylic acid

The tetrahydro- ring is oxidized to the fully aromatic isoquinoline system.

- Reagents: Tic-HCl (1.0 equiv), 10% Pd/C (0.05 equiv wt), p-Cymene or Water/Nitrobenzene system.
- Alternative (Scalable): Sulfur dehydrogenation at 180°C (solvent-free) is often used for multi-kilo batches, but Pd/C is cleaner for pharma intermediates.

Protocol (Pd/C Method):

- Suspend Tic-HCl (100 g) in Water (500 mL) and adjust pH to ~7 with NaOH to liberate the free amino acid.
- Add 10% Pd/C (5 g) and Decalin or p-Cymene (300 mL) as a hydrogen acceptor/solvent.
- Reflux vigorously (~180°C internal temp if using p-Cymene/Nitrobenzene mix) for 12 hours.
  - Note: Evolution of hydrogen gas occurs. Ensure proper venting.
- Workup: Filter the hot solution through Celite to remove the catalyst.
- Cool the filtrate. The Isoquinoline-3-carboxylic acid crystallizes out.[1]
- Recrystallize from Ethanol/Water if necessary.
  - Yield: ~65-75%.
  - Characterization: MS (ESI) m/z 174 [M+H]+. Loss of sp3 signals in NMR.

Stage 3: Regioselective Nitration

This is the critical step. The protonated isoquinoline ring directs nitration to the 5- and 8-positions.[2] The 5-nitro isomer is the major product and is less soluble.

- Reagents: Isoquinoline-3-carboxylic acid (1.0 equiv), Conc. H2SO4 (10 vol), KNO3 (1.1 equiv).

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Protocol:

- Charge Concentrated H2SO4 (500 mL) to a reactor and cool to 0°C.
- Slowly add Isoquinoline-3-carboxylic acid (50 g, 0.29 mol) portion-wise, maintaining temperature <10°C. Stir until fully dissolved.
- Add Potassium Nitrate (KNO3) (32 g, 0.32 mol) portion-wise over 1 hour.
  - Critical: Maintain temperature between 0°C and 5°C. Higher temperatures increase 8-nitro impurity and over-nitration.
- Allow the mixture to warm to 25°C and stir for 12 hours.
- Quench: Pour the reaction mixture slowly onto Crushed Ice (2 kg) with vigorous stirring.
- Precipitation: Adjust the pH to ~1-2 with concentrated NH4OH or NaOH solution. The 5-nitro isomer precipitates as a yellow solid, while the 8-nitro isomer largely remains in solution or forms an oil.
- Filtration: Filter the yellow precipitate.
- Purification: Recrystallize from Acetic Acid or DMF/Water.
  - Yield: ~70-80% (of 5-nitro isomer).[3]
  - Purity: >98% (HPLC).
  - Regioselectivity:[4][5] Typically 9:1 (5-nitro : 8-nitro) in the crude mixture.

Process Safety & Optimization

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Parameter	Optimization Target	Safety Concern
Nitration Temp	Strict control at 0-5°C during addition.	Runaway exotherm can lead to fume-off or explosion.
Quenching	Slow addition to excess ice.	Heat of dilution of H2SO4 is extreme.
Solvent (Stage 2)	Use high-boiling inert solvents (p-Cymene).	Flammability at reflux temperatures.
Waste Mgmt	Neutralize acid waste before disposal.	Nitrated aromatics can be shock-sensitive if dry; keep wet.

Troubleshooting:

- Low Yield in Stage 2: If aromatization is incomplete, ensure the catalyst is active and hydrogen removal is efficient (vigorous reflux/sparging).
- Isomer Contamination: If 8-nitro isomer persists (>5%), perform a hot slurry wash in Ethanol. The 5-nitro isomer is significantly less soluble.

Analytical Characterization

5-Nitro-3-isoquinolinecarboxylic acid

- Appearance: Yellow crystalline solid.
- Melting Point: >250°C (dec).[6]
- 1H NMR (400 MHz, DMSO-d6):
  - δ 9.65 (s, 1H, H-1) – Highly deshielded due to nitro group and ring nitrogen.
  - δ 8.90 (s, 1H, H-4).
  - δ 8.60 (d, J=8.0 Hz, 1H, H-6 or H-8).

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- δ 8.45 (d, J=8.0 Hz, 1H, H-6 or H-8).
- δ 7.95 (t, J=8.0 Hz, 1H, H-7).

- Mass Spectrometry: m/z 219.04 [M+H]+ (Calculated for C10H6N2O4).

References

- Nitration of Isoquinoline Derivatives
  - Source:
  - Relevance: Confirms regioselectivity of nitration at C5/C8 positions for isoquinoline systems.[2]
- Synthesis of Tetrahydroisoquinoline-3-carboxylic acid (Tic)
  - Source:
  - Relevance: Validates the Pictet-Spengler conditions for the starting m
- Selective Nitration and Precipitation
  - Source:
  - Relevance: Explicitly states: "The nitration step is selective and the 5-nitro regioisomer was isolated in 80% yield by precipitation" starting from the isoquinoline-3-carboxylic acid precursor.[3]
- Aromatization Methodologies
  - Source: [Organic Syntheses, Coll.[7] Vol. 81, p. 98 (2005)]([Link])
  - Relevance: Provides general protocols for handling isoquinoline derivatives and bromination/nitr

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